

1,2-dichloroethane CAS number and molecular weight

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An In-depth Technical Guide to **1,2-Dichloroethane**

Physicochemical Properties of 1,2-Dichloroethane

1,2-Dichloroethane, also known as ethylene dichloride (EDC), is a chlorinated hydrocarbon primarily used as a chemical intermediate in the production of vinyl chloride monomer (VCM), the main precursor to polyvinyl chloride (PVC).[1] It also finds application as a solvent.[1] This colorless liquid possesses a characteristic sweet, chloroform-like odor.[1]

Core Identification and Physical Data

A comprehensive summary of the key identifiers and physical properties of **1,2-dichloroethane** is presented below. This data is essential for researchers and chemical professionals in designing experiments, understanding its behavior in various environments, and ensuring safe handling.



Property	Value
CAS Number	107-06-2[1][2][3][4]
Molecular Formula	C ₂ H ₄ Cl ₂ [1][2][3][4]
Molecular Weight	98.96 g/mol [1][3][4]
Appearance	Clear, colorless liquid[1][3]
Odor	Chloroform-like, sweet odor[1]
Density	1.256 g/mL at 25 °C[4]
Melting Point	-35 °C[3][4]
Boiling Point	83 °C[4]
Solubility in Water	8.69 g/L at 20 °C[3]
Refractive Index	n20/D 1.444[4]

Experimental Protocols

Due to the broad range of applications for **1,2-dichloroethane**, a multitude of experimental protocols exist. The following outlines a general methodology for its use as a solvent in a typical nucleophilic substitution reaction.

General Procedure for Nucleophilic Substitution using 1,2-Dichloroethane as a Solvent

Objective: To synthesize an ether via a Williamson ether synthesis, utilizing **1,2-dichloroethane** as the reaction solvent.

Materials:

- Sodium phenoxide
- · Ethyl bromide
- **1,2-Dichloroethane** (anhydrous, 99.8%)



- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard glassware for workup and purification

Methodology:

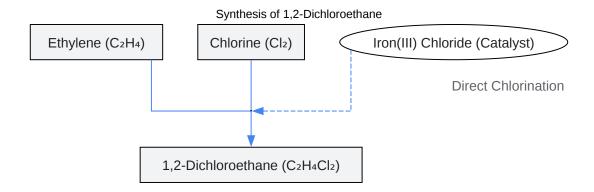
- Reaction Setup: A dry 250 mL round-bottom flask equipped with a magnetic stir bar is charged with sodium phenoxide (1 equivalent).
- Solvent Addition: **1,2-Dichloroethane** (100 mL) is added to the flask under an inert atmosphere (e.g., nitrogen or argon) to dissolve the sodium phenoxide.
- Reagent Addition: Ethyl bromide (1.1 equivalents) is added dropwise to the stirring solution at room temperature.
- Reaction Conditions: The reaction mixture is heated to reflux (approximately 83 °C) and maintained at this temperature for 4-6 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting material.
- Workup:
 - The reaction mixture is allowed to cool to room temperature.
 - The mixture is then washed sequentially with 50 mL of water, 50 mL of 1 M sodium hydroxide solution, and 50 mL of brine.
 - The organic layer is separated, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure using a rotary evaporator.



 Purification: The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure ether.

Logical and Experimental Workflow Visualization

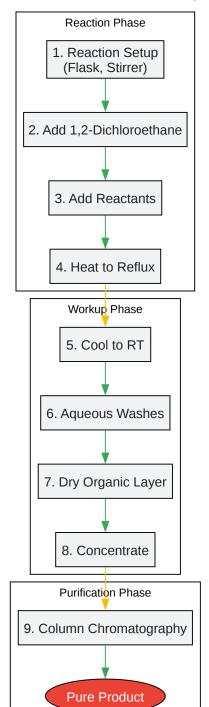
The following diagrams illustrate key processes and logical relationships involving **1,2-dichloroethane**.



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Caption: Direct Chlorination of Ethylene to Produce 1,2-Dichloroethane.





Experimental Workflow: Williamson Ether Synthesis

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Caption: Step-by-step workflow for a laboratory synthesis using **1,2-dichloroethane**.



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